

Halauxifen-Methyl: Application Notes and Protocols for Weed Control in Cereal Crops

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Compound of Interest

Compound Name: *Halauxifen-methyl*

Cat. No.: *B1255740*

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Introduction

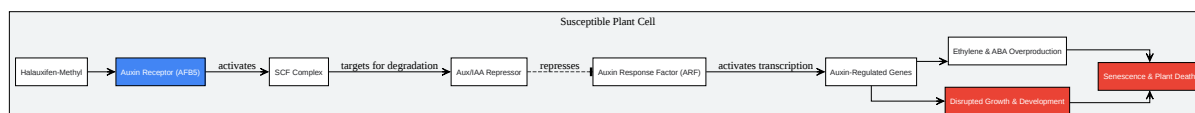
Halauxifen-methyl is a synthetic auxin herbicide belonging to the arylpicolinate chemical class, categorized under the Herbicide Resistance Action Committee (HRAC) Group O and the Weed Science Society of America (WSSA) Group 4.^{[1][2]} It is a post-emergence herbicide used for the control of a wide spectrum of broadleaf weeds in cereal crops, including wheat (spring, winter, and durum) and barley.^[2] **Halauxifen-methyl** offers a valuable tool for managing weed populations that have developed resistance to other herbicide modes of action, such as acetolactate synthase (ALS) inhibitors (Group 2) and glyphosate.^[3] This document provides detailed application notes and experimental protocols for the effective use and evaluation of **halauxifen-methyl** in a research setting.

Mode of Action

Halauxifen-methyl mimics the natural plant hormone auxin.^{[4][5]} Upon absorption by the leaves and roots, it is translocated systemically through both the xylem and phloem, accumulating in the meristematic tissues.^[6] In susceptible plants, **halauxifen-methyl** binds to auxin receptors, specifically showing preferential binding to the F-box protein AFB5.^[6] This binding leads to an overstimulation of auxin-regulated gene expression, disrupting normal plant growth processes. The herbicidal effects manifest as epinasty, deformation, necrosis, and eventual plant death.^{[4][6]} The mode of action involves the disruption of indole-3-acetic acid

(IAA) homeostasis and the overproduction of ethylene and abscisic acid (ABA), which contributes to senescence and plant mortality.[6]

Signaling Pathway of Halauxifen-Methyl



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Caption: Signaling pathway of **halauxifen-methyl** in a susceptible plant cell.

Application and Efficacy

Halauxifen-methyl is effective as a post-emergent herbicide, meaning it controls weeds that have already germinated.[4][7] It exhibits efficacy even under cool temperature conditions, providing a wide window of application from autumn to spring (September 1st to June 30th in some regions).[2][7]

Data Presentation

Table 1: Efficacy of **Halauxifen-Methyl** on Key Broadleaf Weeds in Cereals

Weed Species	Common Name	Growth Stage at Application	Halauxifen-Methyl Rate (g a.i./ha)	% Control	Reference
Galium aparine	Cleavers	Up to 6 whorls	5	>95%	[2]
Papaver rhoeas	Common Poppy	2-6 leaves	5	>97%	[2] [7]
Stellaria media	Chickweed	Up to 6 cm	5	>90%	[7]
Lamium amplexicaule	Henbit	2-4 leaves	5	90-100%	[3] [8]
Chenopodium album	Lambsquarters	2-6 leaves	5	>90%	[2] [3]
Fumaria officinalis	Common Fumitory	2-6 leaves	5	>96%	[2]
Polygonum convolvulus	Black Bindweed	Up to 4 leaves	5	Variable, often tank-mixed	[2] [9]
Conyza canadensis	Horseweed (glyphosate-resistant)	Seedling	5 - 10	79 - 90%	[8] [10] [11]

Table 2: Crop Safety of **Halauxifen-Methyl** in Cereals

Crop	Growth Stage at Application	Halauxifen-Methyl Rate (g a.i./ha)	Observed Injury	Reference
Wheat (Winter & Spring)	BBCH 13-45	5 - 10	<5%	[1] [2]
Barley (Spring)	BBCH 13-45	5 - 10	<5%	[1]
Triticale	BBCH 13-45	5 - 10	<5%	[2]
Cereal Rye	Zadoks 13	up to 10 (2X rate)	<15%	[12] [13]

Note: BBCH 13-45 corresponds to the 3-leaf stage through the end of booting. Crop safety can be influenced by environmental conditions and tank-mix partners.

Experimental Protocols

Protocol 1: Evaluation of Halauxifen-Methyl Efficacy on Broadleaf Weeds in Wheat

Objective: To determine the dose-dependent efficacy of post-emergence application of **halauxifen-methyl** on target broadleaf weeds in wheat under field conditions.

Materials:

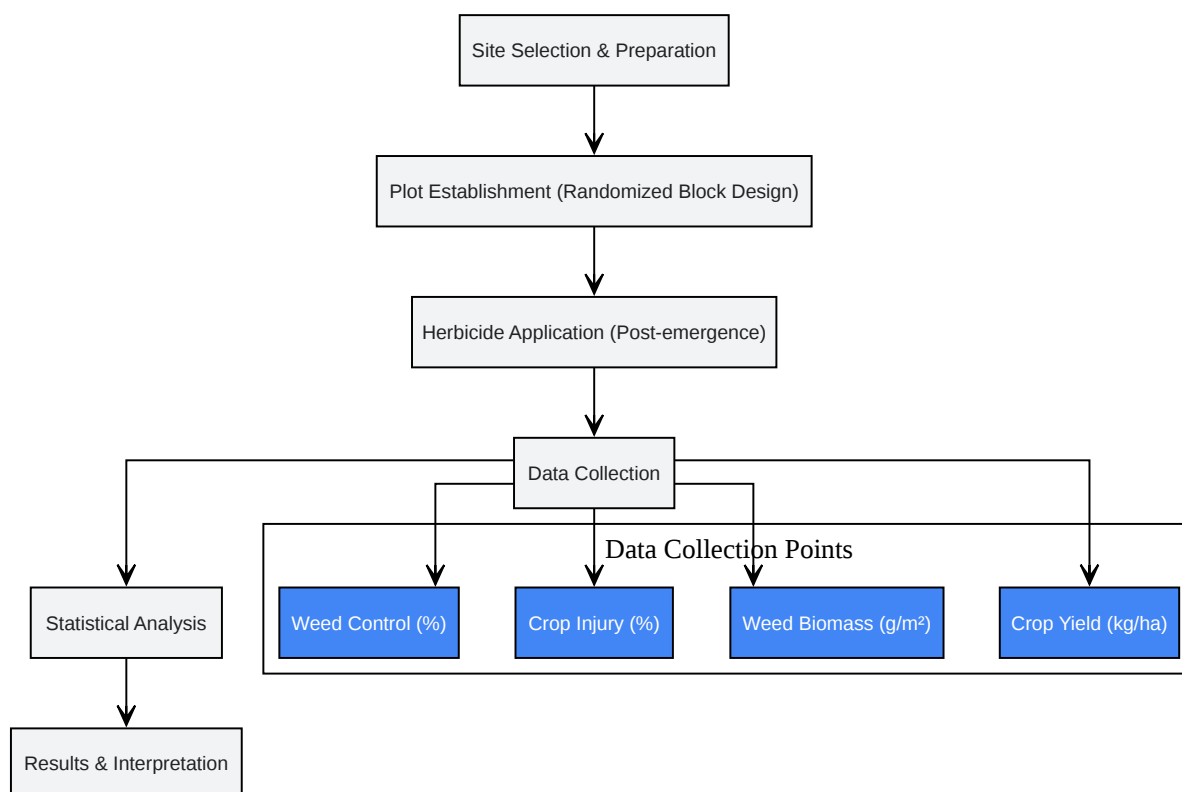
- Certified wheat seed (variety appropriate for the region)
- **Halauxifen-methyl** formulated product (e.g., Water Dispersible Granule - WDG)[\[5\]](#)
- Adjuvant (as recommended by the product label)
- Calibrated research plot sprayer
- Randomized complete block design with 4 replications
- Weed and crop assessment tools (e.g., quadrats, visual rating scales)

Methodology:

- **Site Selection and Preparation:** Choose a field with a known history of uniform broadleaf weed infestation. Prepare the seedbed according to standard local practices for wheat cultivation.
- **Plot Establishment:** Establish plots of a suitable size (e.g., 3m x 10m). Plant wheat at the recommended seeding rate.
- **Treatment Application:**
 - Apply **halauxifen-methyl** at a range of rates (e.g., 0, 2.5, 5, 7.5, and 10 g a.i./ha).
 - Include a standard herbicide treatment for comparison.
 - Apply treatments when the majority of the target weed species are at the 2-6 leaf stage and the wheat is within the recommended application window (e.g., 3-leaf to flag leaf emergence).[14]
 - Use a sprayer calibrated to deliver a consistent volume (e.g., 150-200 L/ha) at a specified pressure.
- **Data Collection:**
 - **Weed Control:** Visually assess weed control at 7, 14, 28, and 56 days after treatment (DAT) using a 0% (no control) to 100% (complete control) scale.
 - **Weed Density and Biomass:** At 28 DAT, count the number of weeds per species in two 0.25 m² quadrats per plot. Collect the above-ground biomass of these weeds, dry at 70°C for 72 hours, and record the dry weight.
 - **Crop Injury:** Visually assess crop injury (phytotoxicity) at 7, 14, and 28 DAT using a 0% (no injury) to 100% (crop death) scale.
 - **Yield:** At crop maturity, harvest the grain from a designated area within each plot, adjust for moisture content, and calculate the yield per hectare.

- **Statistical Analysis:** Analyze the data using Analysis of Variance (ANOVA) appropriate for a randomized complete block design. Use a suitable means separation test (e.g., Tukey's HSD) to compare treatment means.

Experimental Workflow



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Caption: A typical experimental workflow for evaluating herbicide efficacy.

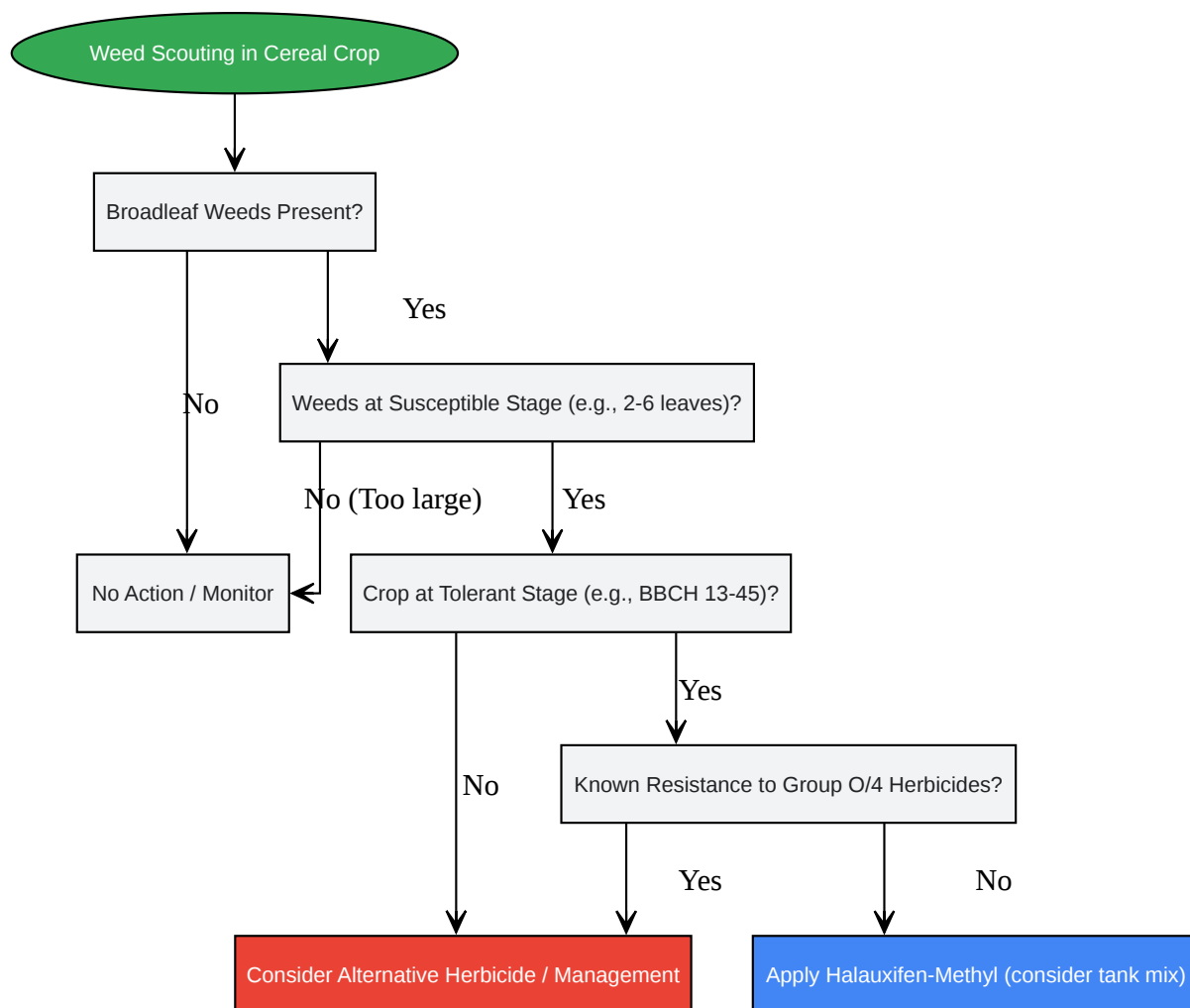
Resistance Management

To delay the development of herbicide resistance, it is crucial to incorporate **halauxifen-methyl** into an integrated weed management program. As a Group O/4 herbicide, it is a valuable tool

for controlling weeds resistant to other modes of action.^{[2][3]} However, to preserve its efficacy, the following practices are recommended:

- **Tank Mixing:** When appropriate, tank-mix **halauxifen-methyl** with herbicides that have a different effective mode of action against the target weeds.^[15] Formulations containing florasulam (an ALS inhibitor) or fluroxypyr (another synthetic auxin) are available.^{[2][7]}
- **Rotation of Herbicides:** Rotate the use of **halauxifen-methyl** with herbicides from different HRAC groups in subsequent growing seasons.
- **Cultural Practices:** Employ non-chemical weed control methods such as crop rotation, tillage, and competitive crop varieties.

Logical Framework for Halauxifen-Methyl Application Decision



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